

elemental analysis data for Methyl 2-(2-chlorophenoxy)acetate confirmation

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Compound of Interest

Compound Name: Methyl 2-(2-chlorophenoxy)acetate
CAS No.: 6956-85-0
Cat. No.: B1347316

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Comparative Confirmation Guide: Methyl 2-(2-chlorophenoxy)acetate

Methodological Performance: Elemental Analysis vs. Orthogonal Techniques

Executive Summary & Compound Profile

In the development of auxin-mimic herbicides and PPAR agonist scaffolds, **Methyl 2-(2-chlorophenoxy)acetate** (CAS: 57486-68-7) serves as a critical intermediate. While High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) are industry standards for structural identity, they frequently fail to detect bulk impurities—specifically inorganic salts, trapped solvents, and moisture—that compromise downstream biological assays.

This guide objectively compares the performance of Combustion Elemental Analysis (EA) against HRMS and qNMR. It demonstrates that while EA is destructive and requires larger sample mass, it remains the only "truth-teller" for bulk purity capable of meeting the rigorous

tolerance required by top-tier journals (e.g., J. Med. Chem.).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Compound Specifications

Property	Value	Notes
Formula		Methyl ester of 2-chlorophenoxyacetic acid
Mol. [1] [5] [6] [7] [8] [9] [10] [11] [12] [13] Weight	200.62 g/mol	
Physical State	Viscous Liquid / Low-melting Solid	MP is near ambient temp (~20–25°C). Often supercools to an oil.
Stability	Moisture Sensitive	Ester linkage susceptible to hydrolysis if wet.

Comparative Analysis: Why EA is Non-Negotiable

In a drug development context, "confirmation" is two-fold: Identity (Is it the right molecule?) and Purity (Is it only the right molecule?). The table below summarizes why EA is essential for the latter, despite the speed of modern spectral methods.

Performance Matrix: Confirmation Methodologies

Feature	Elemental Analysis (EA)	HRMS (ESI/APCI)	¹ H NMR (Standard)
Primary Output	Bulk Purity (% Composition)	Exact Mass / Formula	Structural Connectivity
Solvent Detection	Excellent (Significant deviation in %C)	Poor (Solvents often invisible or suppressed)	Good (if peaks don't overlap)
Inorganic Detection	Excellent (Ash residue/ %C drop)	Fail (Salts don't ionize or are cut off)	Fail (Inorganic salts are silent)
Sample Requirement	High (~2–5 mg, Destructive)	Low (<1 mg, Non-destructive)	Medium (~5–10 mg, Recoverable)
Regulatory Status	Gold Standard (Required for >95% purity claims)	Supporting Evidence	Supporting (unless qNMR)

“

*Expert Insight: A common pitfall with **Methyl 2-(2-chlorophenoxy)acetate** is the "HRMS Trap." A sample can show a perfect*

peak at 201.0318 m/z yet contain 15% trapped dichloromethane or sodium bromide. EA exposes this immediately; HRMS ignores it.

Elemental Analysis Data: The "Pass/Fail" Metrics[15]

To confirm **Methyl 2-(2-chlorophenoxy)acetate**, the experimental data must align with the theoretical calculation based on the formula

Theoretical Values

- Carbon (C): 53.88%
- Hydrogen (H): 4.52%
- Chlorine (Cl): 17.67% (Optional, but recommended for halogenated scaffolds)

Experimental Scenarios (Data Simulation)

The following table illustrates a "Pass" versus common "Fail" modes seen in the lab.

Sample Condition	% Carbon (Theory: 53.88)	% Hydrogen (Theory: 4.52)	from Theory	Status	Diagnosis
Pure, Dry Sample	53.91%	4.55%		PASS	Within tolerance.
Wet (1% Water)	53.34%	4.63%		FAIL	Low C, High H. Sample is hygroscopic or insufficiently dried.
Solvent Trap (DCM)	52.10%	4.40%		FAIL	Significant C drop. DCM () is heavy and C-poor.
Hydrolysis (Acid)	51.50%	3.80%		FAIL	Loss of Methyl group (). Compound degraded to acid.

Experimental Protocol: Synthesis to Validated Analysis

Achieving a passing EA result requires a self-validating workflow. Because this compound is a low-melting solid/oil, it traps solvent aggressively.

Phase 1: Synthesis (Williamson Ether Strategy)

- Reagents: 2-Chlorophenol (1.0 eq), Methyl bromoacetate (1.1 eq),
(1.5 eq), Acetone (reflux).
- Reaction: Reflux for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2).
- Key Workup Step: After filtration and evaporation, dissolve residue in EtOAc and wash with 0.5M NaOH (cold). Why? This removes unreacted 2-chlorophenol, which has a similar boiling point and will skew EA results.

Phase 2: Purification & Preparation for EA (The Critical Path)

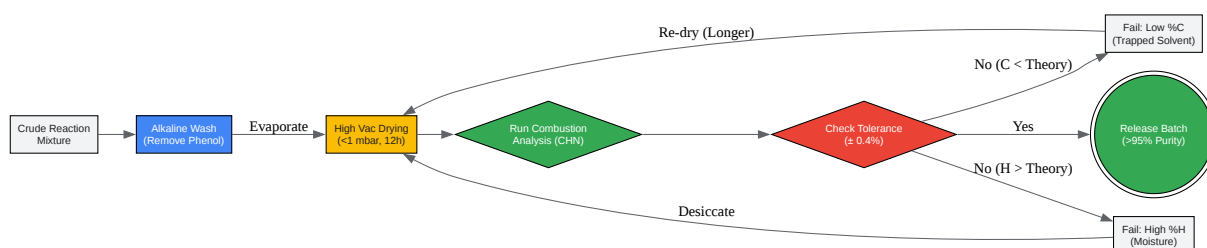
This is where most researchers fail. You cannot send a "rotovapped" oil for EA.

- High-Vacuum Drying:
 - Place the oil/solid in a tared vial.
 - Subject to high vacuum (<1 mbar) for 12 hours at ambient temperature.
 - Warning: Do not heat above 40°C. The compound is volatile enough to sublime or degrade over long periods.
- Homogenization:
 - If the compound solidifies, crush it into a fine powder. Large crystals trap solvent in the lattice.
- Weighing:

- Weigh 2.0–3.0 mg into a tin capsule.
- Self-Validation: If the mass drifts downwards while weighing, you still have volatile solvent. Return to vacuum.

Workflow Visualization

The following diagram outlines the critical decision nodes to ensure data integrity.



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Figure 1: Analytical workflow ensuring removal of synthesis artifacts before confirmation.

Troubleshooting & Impurity Profiling

If your EA data fails the

test, use the deviation direction to diagnose the chemistry.

Scenario A: The "Low Carbon" Drift

- Observation: Found C is 52.5% (Theory 53.88%).
- Cause: Trapped inorganic salts (NaCl/KBr from synthesis) or heavy halogenated solvents (DCM/Chloroform).

- Remedy:
 - Dissolve in dry ether.
 - Filter through a 0.2 PTFE syringe filter (removes invisible salt micro-particles).
 - Re-evaporate and dry.

Scenario B: The "High Hydrogen" Drift

- Observation: Found H is 5.1% (Theory 4.52%).
- Cause: Water contamination or residual grease (grease is ~14% H).
- Remedy:
 - Check NMR (δ 1.56 ppm) for water.
 - If water is present, azeotrope with toluene, then remove toluene under high vacuum.

References

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